

Personal protective equipment for handling PD 144418

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Essential Safety and Handling of PD 144418

For researchers, scientists, and drug development professionals, this guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **PD 144418**. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of research. **PD 144418** is a potent and highly selective sigma-1 (σ 1) receptor ligand, with a reported binding affinity (Ki) of 0.08 nM for the σ 1 receptor and over 17,000-fold selectivity against the σ 2 receptor.[1]

Physicochemical and Toxicological Data

A summary of the known quantitative data for **PD 144418** is presented below for easy reference.



Property	Value	Source
Chemical Formula	C18H22N2O	[1][2]
Molar Mass	282.38 g/mol	[1][2]
CAS Number	154130-99-1	[2]
EC50	5.2 μM (in ScN2a-RML cells)	[3][4]
LC50	>22 μM (in ScN2a-RML cells)	[3]
Storage Temperature (Pure Form)	-20°C (3 years), 4°C (2 years)	[2]
Storage Temperature (In Solvent)	-80°C (6 months), -20°C (1 month)	[2]

Personal Protective Equipment (PPE)

While the Safety Data Sheet (SDS) from MedChemExpress states that **PD 144418** is not classified as a hazardous substance or mixture, standard laboratory precautions and the use of appropriate personal protective equipment are mandatory to minimize exposure risk.[2]



PPE Category	Item	Specifications
Eye Protection	Safety Glasses with Side Shields or Goggles	Must be worn to protect against splashes or airborne particles.
Hand Protection	Nitrile Gloves	Chemical-resistant gloves are essential. Change them immediately if contaminated.
Body Protection	Laboratory Coat	A standard lab coat should be worn to protect skin and clothing.
Respiratory Protection	Not generally required	Use in a well-ventilated area. A NIOSH-approved respirator may be necessary if handling large quantities or if there is a risk of aerosolization.

Safe Handling and Operational Procedures

PD 144418 should be handled with care, following standard laboratory procedures for chemical compounds.

Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area.[2]
- Recommended long-term storage for the pure form is at -20°C.[2]

Preparation of Stock Solutions:

- All manipulations of the solid compound should be performed in a chemical fume hood to avoid inhalation of dust.
- PD 144418 is soluble in DMSO.



Emergency Procedures

In the event of an emergency, follow these procedures:

- Spill:
 - Evacuate the immediate area.
 - Wear appropriate PPE, including respiratory protection if the spill is large or in a poorly ventilated area.
 - Absorb the spill with an inert material (e.g., vermiculite, sand) and collect it in a sealed container for hazardous waste disposal.
 - Clean the spill area with a suitable decontamination solution.
- Fire:
 - Use a dry chemical, carbon dioxide, or foam extinguisher.
 - Avoid using a direct stream of water, as it may spread the fire.
- First Aid:
 - Eye Contact: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
 - Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention.[2]
 - Inhalation: Remove from exposure and move to fresh air immediately. If breathing is difficult, give oxygen. Get medical attention.[2]
 - Ingestion: Do NOT induce vomiting. Wash out mouth with water. Get medical attention.[2]

Disposal Plan



Proper disposal of **PD 144418** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste: All unused PD 144418 and solutions containing the compound must be disposed of as hazardous chemical waste.
- Contaminated Materials: All disposable labware (e.g., pipette tips, tubes, gloves) that has
 come into contact with PD 144418 must be collected in a designated hazardous waste
 container.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.
 Do not dispose of PD 144418 down the drain or in the regular trash.

Experimental Protocol: Competitive Radioligand Binding Assay

This protocol provides a general methodology for determining the binding affinity of a test compound for the sigma-1 receptor using **PD 144418** as a reference compound.

Materials:

- Cell membranes expressing the sigma-1 receptor.
- Radiolabeled sigma-1 receptor ligand (e.g., --INVALID-LINK---pentazocine).
- PD 144418 (as a reference competitor).
- Test compound.
- Assay buffer (e.g., Tris-HCl).
- Wash buffer.
- Scintillation fluid.
- 96-well plates.
- Filter mats.



Scintillation counter.

Procedure:

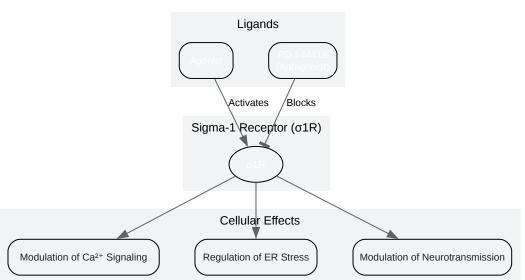
- Prepare Reagents: Prepare serial dilutions of PD 144418 and the test compound in the assay buffer. Prepare the radioligand solution at a concentration close to its Kd value.
- Assay Setup: In a 96-well plate, add the assay buffer, cell membranes, and either the vehicle, PD 144418, or the test compound.
- Initiate Binding: Add the radiolabeled ligand to all wells to initiate the binding reaction.
- Incubation: Incubate the plate at a specific temperature (e.g., room temperature or 37°C) for a predetermined time to allow the binding to reach equilibrium.
- Termination of Binding: Terminate the assay by rapid filtration through filter mats using a cell harvester. This separates the bound from the free radioligand.
- Washing: Quickly wash the filters with ice-cold wash buffer to remove any non-specifically bound radioligand.
- Scintillation Counting: Place the filter mats in scintillation vials, add scintillation fluid, and count the radioactivity using a scintillation counter.
- Data Analysis: Determine the concentration of the test compound that inhibits 50% of the specific binding of the radioligand (IC₅₀). Calculate the Ki value using the Cheng-Prusoff equation.

Visualizations



Safe Handling Workflow for PD 144418 Preparation Receive & Inspect PD 144418 Store at -20°C in a Tightly Sealed Container Don Appropriate PPE (Gloves, Lab Coat, Eye Protection) Handling Weigh Solid in Chemical Fume Hood Dissolve in Appropriate Solvent (e.g., DMSO) Perform Experiment Cleanup & Disposal Decontaminate Work Surfaces Dispose of Liquid Waste as Hazardous Chemical Waste Dispose of Contaminated Solids in Designated Hazardous Waste Doff PPE





PD 144418 and the Sigma-1 Receptor Signaling Pathway

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